

Application Notes and Protocols for 2-Naphthoxyacetic Acid (BNOA) Foliar Spray

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Compound of Interest

Compound Name: 2-Naphthoxyacetic acid

Cat. No.: B087243

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Introduction

2-Naphthoxyacetic acid (BNOA), also known as β -Naphthoxyacetic acid, is a synthetic plant growth regulator with auxin-like activity.^{[1][2]} It is absorbed by the plant through its leaves and roots and is widely used in agriculture and research to stimulate plant growth, promote fruit set, prevent premature fruit drop, and increase overall yield.^{[3][4]} BNOA functions by promoting cell division and expansion, inducing the formation of adventitious roots, and stimulating fruit enlargement.^[4] These protocols provide detailed guidance on the preparation and foliar application of BNOA for research and developmental purposes.

Data Presentation: Application Rates and Effects

The following tables summarize recommended application concentrations and observed effects of BNOA on various plant species.

Table 1: Recommended Foliar Application Rates of **2-Naphthoxyacetic Acid** for Various Crops

Crop	Application Concentration (mg/L or ppm)	Application Timing & Frequency	Desired Effect
Tomato	20 - 40	Brush-apply to open flowers during the flowering period. [3] [5]	Promote fruit setting and prevent flower drop. [3] [6]
Strawberry	40 - 60	Spray flowers during early flowering. [3]	Prevent flower and fruit drop, improve fruit set. [4]
Pineapple	10	Spray leaf and flower buds before flowering. [7] [8]	Induce flowering and regulate growth. [4]
20	Spray young fruits 2-3 times after fruit formation. [7] [8]	Stimulate fruit enlargement. [6]	
Cotton	1 - 8	Spray leaves 3 times at 10-15 day intervals, starting at the beginning of the flowering period. [7]	Prevent bud and boll drop, regulate growth. [7]
Apple, Pear	15 - 20	Spray the whole plant 2-3 times at 15-day intervals, starting 45 days before harvest. [7] [8]	Promote growth and prevent pre-harvest fruit drop. [7] [8]
Citrus	40 - 60	Spray the fruit pedicle 15 days before harvest. [7] [8]	Prevent pre-harvest fruit drop and increase yield. [7] [8]
Cucumber	5 - 12	Spray the whole plant 1-2 times during the growth period. [7]	Increase the density of female flowers and regulate growth. [7]

Pepper, Eggplant	40 - 60	Spray flowers during early flowering. [3]	Prevent flower abscission and improve fruit set. [3] [6]
Sugarcane	15 - 20	Spray leaves 2-3 times during the tillering period. [7] [8]	Promote growth and increase yield. [7] [8]
Rice	20 - 30	Spray the flag leaf and panicle. [7]	Promote greening and increase yield. [7]
Wheat	20 - 30	Spray the flag leaf and panicle during the tillering period. [7]	Promote tillering and increase the panicle rate. [7]
Tobacco	10 - 20	Spray leaves 2-3 times during the growth period. [7] [8]	Regulate growth and improve leaf quality. [7] [8]

Table 2: Experimental Data on the Effect of BNOA on Hydroponic Tomato (*Solanum lycopersicum* L.)[\[5\]](#)

BNOA Dose (mg/L)	Average Fruit Weight (g)	Fruit Set (%)	Equatorial Diameter (mm)	Polar Diameter (mm)
0 (Control)	65.87	64.02	40.96	62.80
20	-	78.40 (approx.)	-	-
30	76.29 (approx.)	78.40 (approx.)	-	-
40	76.29	78.40	45.38	62.84
50	-	-	-	-
60	-	-	-	-

Doses of 20, 30, and 40 mg/L were found to be statistically similar for fruit set percentage, while 30 and 40 mg/L were similar for average fruit weight. The 40 mg/L dose yielded the best overall results compared to the control.[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of **2-Naphthoxyacetic Acid** Stock Solution

BNOA has low solubility in water but is soluble in ethanol, acetone, and DMSO.[\[1\]](#) This protocol describes the preparation of a concentrated stock solution, which can be diluted for final use.

Materials:

- **2-Naphthoxyacetic acid (BNOA) powder** ($\geq 98\%$ purity)[1]
- Ethanol (95%) or Sodium Hydroxide (1M NaOH)
- Volumetric flask (e.g., 100 mL)
- Magnetic stirrer and stir bar
- Weighing scale
- Distilled or deionized water
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat[1]

Procedure:

- **Safety Precautions:** Wear appropriate PPE. BNOA can cause serious eye irritation and is harmful if swallowed.[1]
- **Weighing BNOA:** Accurately weigh the desired amount of BNOA powder. For a 1000 mg/L (ppm) stock solution in a 100 mL flask, weigh 100 mg of BNOA.
- **Dissolving BNOA:**
 - **Method A (Ethanol):** Transfer the weighed BNOA powder to the 100 mL volumetric flask. Add a small amount of 95% ethanol (e.g., 10-20 mL) and swirl gently or use a magnetic stirrer until the powder is completely dissolved.
 - **Method B (Alkali):** Transfer the BNOA powder to the flask. Add a few drops of 1M NaOH to dissolve the powder, forming a water-soluble salt.[4][6] Swirl until fully dissolved.
- **Dilution to Final Volume:** Once the BNOA is fully dissolved, slowly add distilled water to the flask, mixing continuously, until the volume reaches the 100 mL mark.
- **Storage:** Transfer the stock solution to a clearly labeled, sealed container. Store at 2–8 °C in a cool, dry, and dark place to prevent degradation.[1][2]

Protocol 2: Preparation of the Working Foliar Spray Solution

This protocol details the dilution of the stock solution to the final application concentration.

Materials:

- BNOA stock solution (from Protocol 1)
- Large beaker or spray tank
- Graduated cylinders
- Distilled or deionized water
- (Optional) Surfactant/wetting agent

Procedure:

- Calculate Required Volume: Determine the volume of stock solution needed using the dilution formula: $C_1V_1 = C_2V_2$
 - C_1 = Concentration of the stock solution (e.g., 1000 mg/L)
 - V_1 = Volume of the stock solution to be calculated
 - C_2 = Desired final concentration (e.g., 40 mg/L)
 - V_2 = Final volume of the spray solution needed (e.g., 1 L or 1000 mL)
 - Example: To make 1 L of a 40 mg/L solution from a 1000 mg/L stock: $(1000 \text{ mg/L}) * V_1 = (40 \text{ mg/L}) * (1000 \text{ mL})$ $V_1 = 40,000 / 1000 = 40 \text{ mL}$ of stock solution.
- Mixing: Fill the spray tank with approximately half the required final volume of clean water.^[9]
- Add Stock Solution: Add the calculated volume (40 mL in the example) of the BNOA stock solution to the spray tank.
- Add Surfactant (Optional): If desired, add a non-ionic surfactant according to the manufacturer's instructions. This can improve the adhesion and absorption of the spray on the leaf surface.

- Final Dilution: Add the remaining water to reach the final desired volume (1 L in this case) and mix thoroughly to ensure a homogenous solution.[9] The solution is now ready for application.

Protocol 3: Foliar Spray Application Technique

This protocol provides a general methodology for applying the BNOA solution to plants in a research setting.

Materials:

- Prepared BNOA working solution
- Handheld sprayer or backpack sprayer (ensure it is clean and free of contaminants)
- Control solution (water, or water with the same amount of solvent/surfactant used for the BNOA solution)
- Experimental plants
- PPE (gloves, safety glasses)

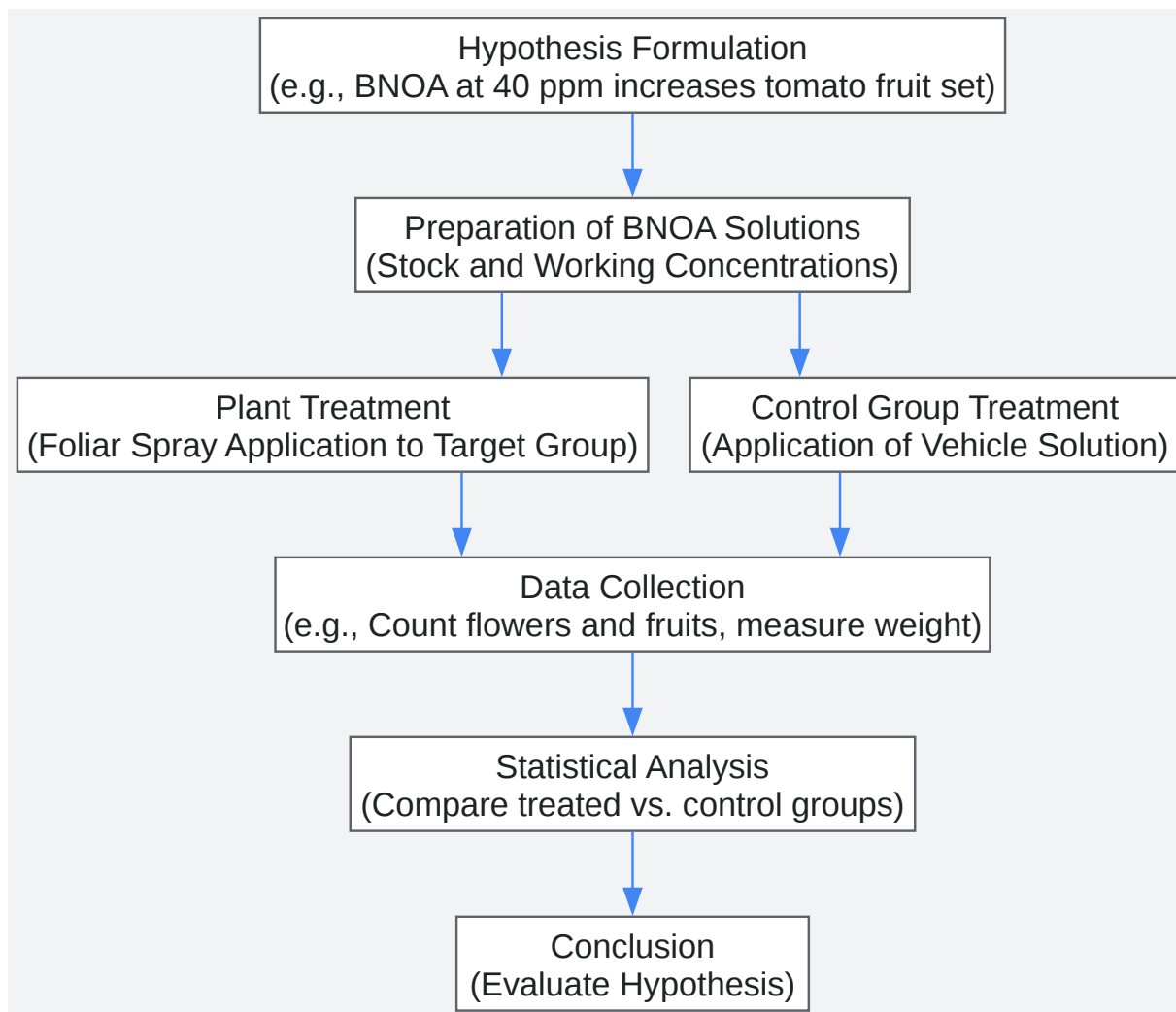
Procedure:

- Optimal Timing: Apply the foliar spray during the cooler parts of the day, such as the early morning or late evening, to minimize evaporation and prevent leaf burn.
- Control Group: For experimental validity, always include a control group of plants that are sprayed only with the control solution.
- Application:
 - Fill the sprayer with the BNOA working solution.
 - Adjust the nozzle to produce a fine mist.
 - Spray the target plant parts (e.g., flowers, leaves, whole plant) as specified by the experimental design. Ensure thorough and uniform coverage until the solution begins to

drip from the foliage.[9]

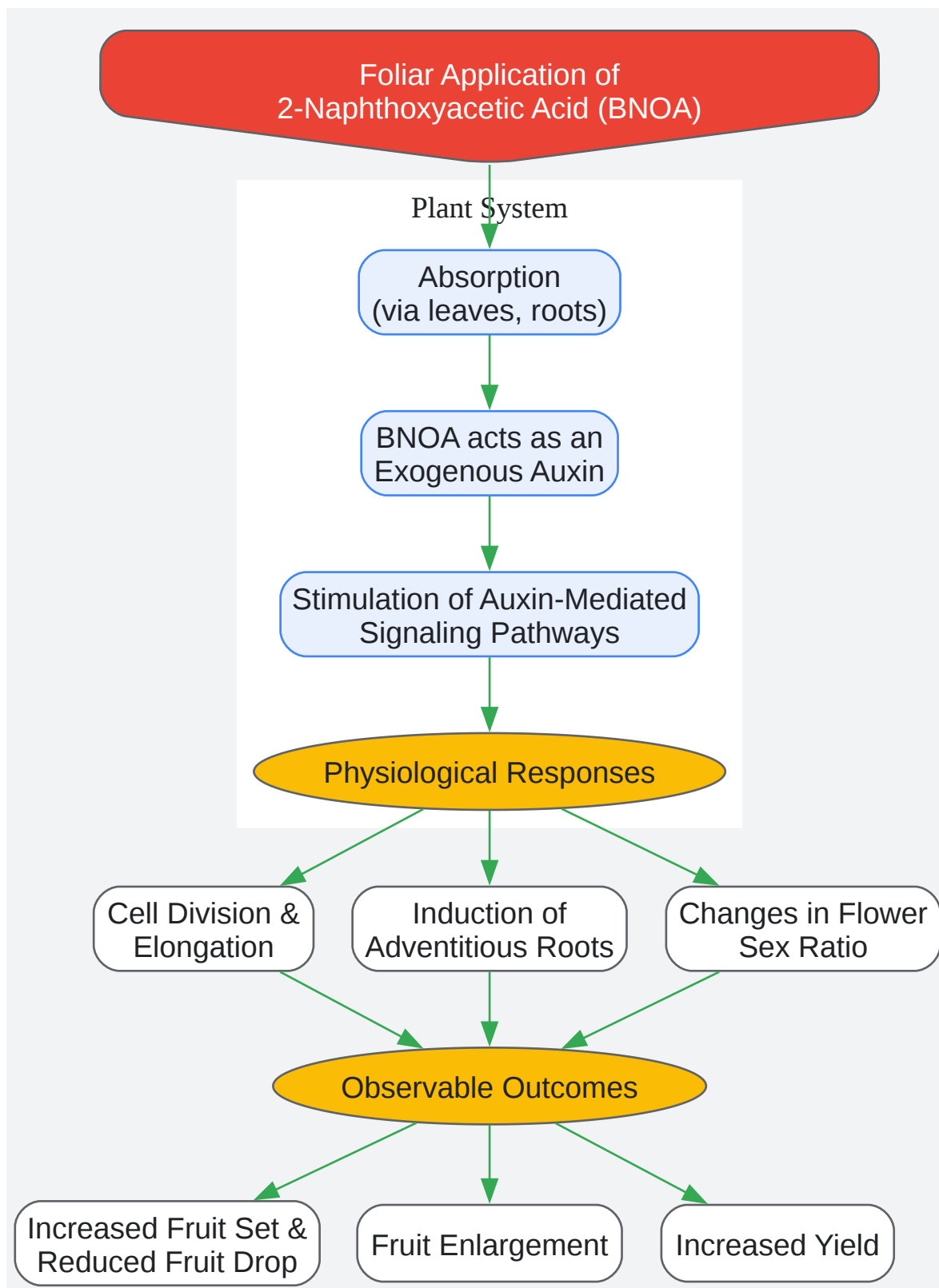
- Maintain a constant speed and distance from the plants to ensure equal application across all treated units.[10]
- Post-Application:
 - Label the treated and control plants clearly.
 - Avoid watering the plants via overhead irrigation for at least 24 hours to allow for maximum absorption of the compound.
 - Monitor plants for any phytotoxic effects.
 - Collect data on the desired parameters (e.g., fruit set percentage, fruit weight, yield) at predetermined time points.[11]

Visualizations



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General workflow for a BNOA foliar spray experiment.



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Simplified mechanism of action for BNOA as a plant growth regulator.

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